

safe handling and storage protocols for strontium hydride powder

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Compound of Interest

Compound Name: Strontium hydride (SrH₂)

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Technical Support Center: Strontium Hydride (SrH₂) Powder

This technical support center provides researchers, scientists, and drug development professionals with essential information for the safe handling and storage of strontium hydride powder.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with strontium hydride powder?

A1: Strontium hydride is a flammable solid that is highly reactive, particularly with water.^{[1][2]} Contact with water or moisture will cause a vigorous reaction, producing flammable hydrogen gas and strontium hydroxide.^{[1][3][4]} The fine dust of strontium hydride can form explosive mixtures with air.^[2] It is also irritating to the skin, eyes, and respiratory tract.^{[2][5]}

Q2: What personal protective equipment (PPE) is required when handling strontium hydride powder?

A2: When handling strontium hydride powder, it is crucial to wear appropriate personal protective equipment to prevent contact with skin and eyes and to avoid inhalation.^{[6][7]} Recommended PPE includes:

- Gloves: Chemical-impermeable gloves that have been inspected before use.^{[8][9]}

- Eye Protection: Approved safety glasses or chemical splash-proof goggles.[\[2\]](#)[\[7\]](#)
- Protective Clothing: Flame-retardant and impervious clothing.[\[8\]](#)[\[9\]](#)
- Respiratory Protection: A NIOSH/MSHA-approved respirator should be used, especially if dust is generated or exposure limits are exceeded.[\[2\]](#)[\[7\]](#)

Q3: What are the proper storage conditions for strontium hydride powder?

A3: Strontium hydride must be stored in a tightly closed container in a dry, cool, and well-ventilated area.[\[6\]](#)[\[8\]](#)[\[10\]](#) It is critical to store it under an inert gas, such as argon, and to protect it from moisture.[\[8\]](#)[\[11\]](#) Do not allow the container to come into contact with water.[\[8\]](#)

Q4: How should I clean up a small spill of strontium hydride powder?

A4: In the event of a small spill, evacuate personnel to a safe area and ensure adequate ventilation.[\[6\]](#)[\[8\]](#) Remove all sources of ignition and use non-sparking tools for cleanup.[\[6\]](#)[\[8\]](#) Carefully sweep or scoop the spilled powder and place it into a suitable, closed container for disposal.[\[7\]](#) Do not use water for cleanup.[\[7\]](#)[\[9\]](#)

Q5: What should I do in case of a fire involving strontium hydride?

A5: In case of a fire, use a Class D dry powder extinguisher, dry salt, limestone, or sand.[\[2\]](#) Do not use water, foam, or carbon dioxide, as strontium hydride reacts violently with water. Firefighters should wear self-contained breathing apparatus and full protective clothing.[\[2\]](#)[\[7\]](#)

Troubleshooting Guides

Issue: Unexpected Gas Evolution from Strontium Hydride Container

- Possible Cause: Exposure to moisture. Strontium hydride reacts with water, even humidity in the air, to produce hydrogen gas.[\[3\]](#)[\[4\]](#)
- Solution:
 - Carefully move the container to a well-ventilated area or a fume hood.
 - Handle the container with appropriate PPE.

- If safe to do so, check the container seal for any breaches.
- If the material has been compromised, it should be disposed of according to regulations.

Issue: Poor Reactivity of Strontium Hydride in an Experiment

- Possible Cause 1: Surface passivation. The strontium hydride powder may have a layer of strontium hydroxide or oxide on its surface due to minor exposure to air or moisture, which can reduce its reactivity.
- Solution 1: Use fresh strontium hydride from a newly opened, properly sealed container. Ensure all reaction glassware is scrupulously dried and the reaction is conducted under a dry, inert atmosphere.
- Possible Cause 2: Improper storage. Prolonged storage in a non-inert atmosphere or a container that is not airtight can lead to degradation of the material.
- Solution 2: Always store strontium hydride in a desiccator under an inert gas. If you suspect the quality of your material has degraded, it is best to use a fresh supply.

Quantitative Data Summary

Parameter	Value	Source(s)
Molecular Weight	~89.64 g/mol	[3][4]
Appearance	White or grayish solid/powder	[1][3][5]
Density	~3.26 g/cm ³	[2][3]
Melting Point	~675 °C	[6]
Decomposition Temperature	~1050 °C	[2][3]

Detailed Experimental Protocol: Reduction of an Aldehyde using Strontium Hydride

This protocol outlines a general procedure for the reduction of an aldehyde to a primary alcohol using strontium hydride powder. All procedures must be carried out in a fume hood under an

inert atmosphere (e.g., argon or nitrogen) using anhydrous solvents.

Materials:

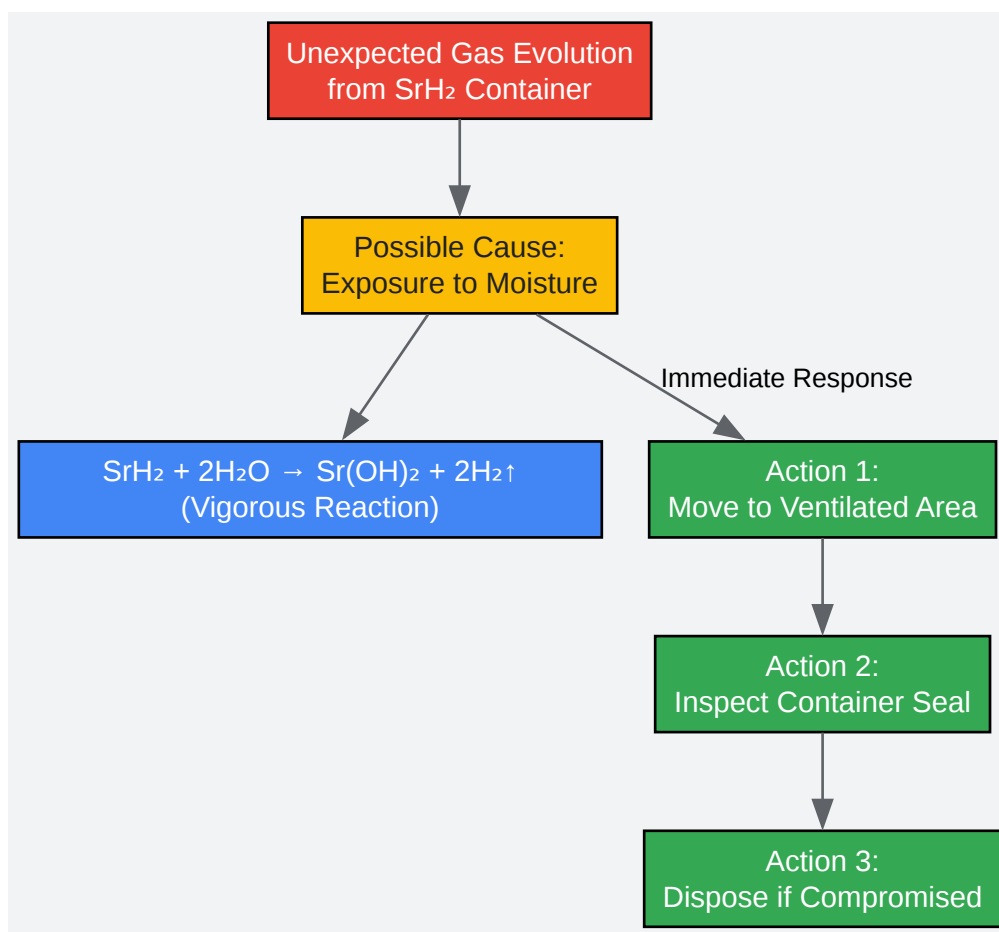
- Strontium hydride (SrH_2) powder
- Anhydrous tetrahydrofuran (THF)
- Aldehyde (e.g., benzaldehyde)
- Schlenk flask and other appropriate oven-dried glassware
- Magnetic stirrer and stir bar
- Inert gas supply (argon or nitrogen)
- Syringes and needles

Procedure:

- Preparation:
 - Assemble the Schlenk flask with a magnetic stir bar and condenser under a positive pressure of inert gas.
 - Ensure all glassware is thoroughly oven-dried before use.
- Reaction Setup:
 - In the Schlenk flask, suspend the strontium hydride powder (1.1 equivalents) in anhydrous THF.
 - Begin stirring the suspension.
- Addition of Aldehyde:
 - Dissolve the aldehyde (1 equivalent) in anhydrous THF in a separate, dry flask.

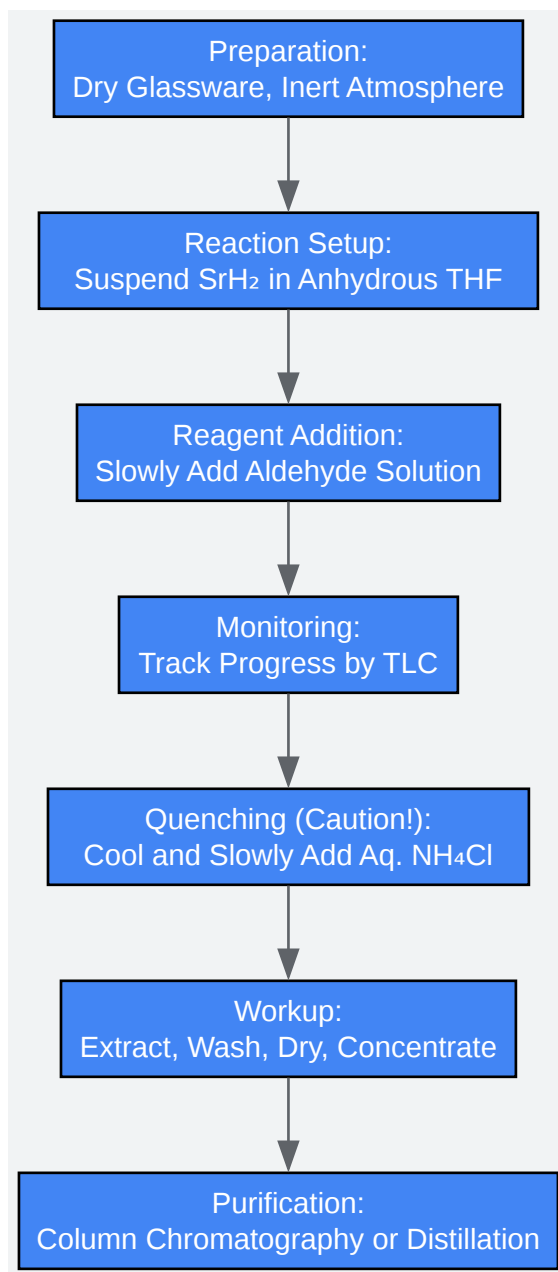
- Slowly add the aldehyde solution to the stirred suspension of strontium hydride at room temperature using a syringe.
- Reaction Monitoring:
 - Monitor the reaction progress by thin-layer chromatography (TLC) or another suitable analytical method.
 - The reaction is typically complete within a few hours.
- Quenching:
 - Once the reaction is complete, cool the flask in an ice bath.
 - CAUTIOUSLY and slowly add a saturated aqueous solution of ammonium chloride to quench the excess strontium hydride. This will produce hydrogen gas, so ensure adequate ventilation and no nearby ignition sources.
- Workup:
 - Once gas evolution has ceased, extract the product with an appropriate organic solvent (e.g., ethyl acetate).
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude alcohol.
- Purification:
 - Purify the crude product by flash column chromatography or distillation as needed.

Visualizations



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Caption: Troubleshooting logic for unexpected gas evolution.



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Caption: Aldehyde reduction experimental workflow.

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